An In-depth Technical Guide to ε-Phthalimidoperoxycaproic Acid (PAP)

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Compound of Interest

Compound Name:	*Phthalimidoperoxycaproic acid*
CAS No.:	*128275-31-0*
Cat. No.:	*B1600180*

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CAS Number: 128275-31-0

Introduction

ε-**Phthalimidoperoxycaproic acid**, commonly abbreviated as PAP, is a synthetic organic peroxy acid that has emerged as a significant oxidizing agent in various scientific and industrial fields.[1][2] Unlike traditional peroxide-based agents such as hydrogen peroxide or carbamide peroxide, PAP's primary mechanism of action does not involve the generation of free radicals.[3][4][5] This distinction is the cornerstone of its utility, offering potent efficacy with a substantially improved safety profile, particularly concerning substrate integrity.[6][7] This guide provides a comprehensive technical overview of PAP, detailing its chemical properties, synthesis, mechanism of action, applications, and handling protocols for researchers, scientists, and drug development professionals.

Core Chemical and Physical Properties

PAP is a white, odorless crystalline powder at room temperature.[2] Its structure integrates a phthalimide group with a six-carbon peroxy acid chain, a combination that confers both stability

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and high oxidizing potential.[1][8] The phthalimide group provides a stable backbone, while the peroxy acid functional group (-COOOH) is the active center for oxidation.[9]

Physicochemical Data Summary

A compilation of key properties for **Phthalimidoperoxycaproic Acid** (CAS 128275-31-0) is presented below. These values are critical for experimental design, formulation development, and safety assessments.

Property	Value	Source(s)
CAS Number	128275-31-0	[1][2]
IUPAC Name	6-(1,3-Dioxo-1,3-dihydro-2H-isoindol-2-yl)hexaneperoxoic acid	[2][10]
Molecular Formula	$C_{14}H_{15}NO_5$	[2][11]
Molecular Weight	277.27 g/mol	[1][10][11]
Appearance	White odorless crystalline powder	[2]
Solubility	Slightly soluble in water (762.7 mg/L @ 25 °C est.)	[2][12]
logP (o/w)	2.166 (estimated)	[12][13]
Boiling Point	456.83 °C @ 760 mm Hg (estimated)	[12]
Flash Point	230.1 °C (estimated)	[12][14]
InChI Key	UZJGVXSQDRSSHU-UHFFFAOYSA-N	[1][2]

Synthesis of Phthalimidoperoxycaproic Acid

The synthesis of PAP is a well-established process involving the controlled oxidation of a precursor molecule, ε-phthalimidocaproic acid (PAC).[1][15] This reaction is typically performed

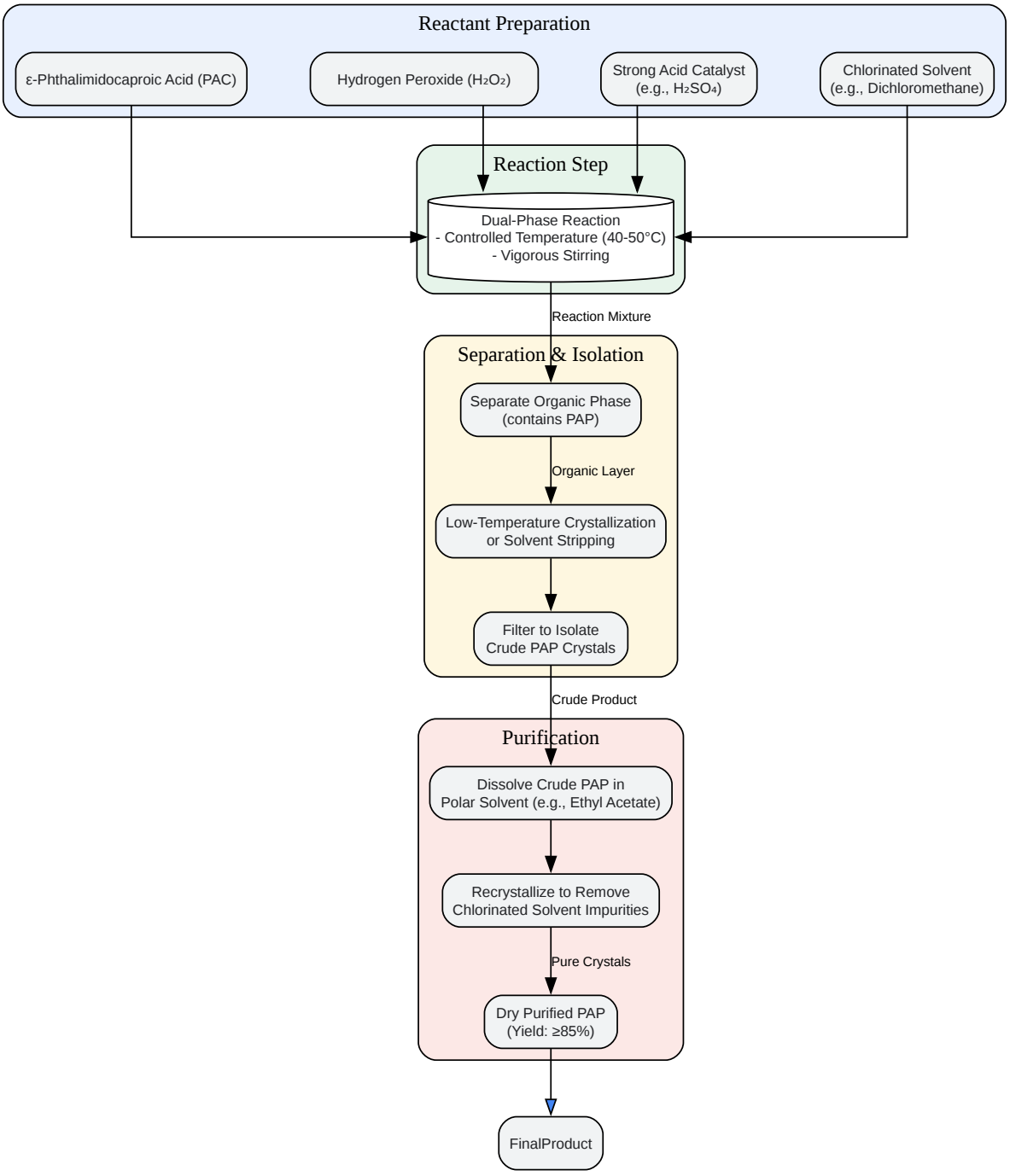
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in a dual-phase system to facilitate product separation and purity.

Synthesis Workflow Diagram

The following diagram illustrates the key stages in the laboratory-scale synthesis of PAP.

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Caption: Workflow for the synthesis and purification of PAP.

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Detailed Synthesis Protocol

This protocol describes a common laboratory method for synthesizing PAP. The causality behind using a dual-phase system is to leverage the differential solubility of the reactant (PAC) and the product (PAP). The chlorinated solvent readily dissolves the newly formed peroxyacid, driving the reaction forward and simplifying its separation from the aqueous phase containing the acid catalyst and unreacted hydrogen peroxide.[1][15]

Materials:

- ε-Phthalimidocaproic acid (PAC)
- Hydrogen peroxide (e.g., 50-70% w/w)
- Concentrated Sulfuric Acid (H_2SO_4)
- Dichloromethane (CH_2Cl_2) or other suitable halogenated solvent
- Ethyl Acetate
- Deionized water
- Sodium Bicarbonate (for neutralization of spills)

Procedure:

- Reaction Setup: In a temperature-controlled reaction vessel equipped with a stirrer, create a dual-phase system by adding the organic solvent (e.g., dichloromethane) and an aqueous solution of the strong acid catalyst (e.g., sulfuric acid).[1][15]
- Reactant Addition: Dissolve the ε-phthalimidocaproic acid (PAC) in the organic solvent phase.
- Oxidation: Slowly add hydrogen peroxide to the stirred mixture while maintaining the temperature between 40–50°C.[1] The reaction is exothermic and requires careful monitoring.

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- Reaction Time: Allow the reaction to proceed for 6–8 hours with vigorous stirring to ensure efficient mixing between the aqueous and organic phases.[1]
- Phase Separation: After the reaction is complete, stop the stirring and allow the layers to separate. The upper organic layer contains the PAP product.[15]
- Isolation: Recover the PAP from the organic phase. This can be achieved either by low-temperature crystallization or by removing the solvent under vacuum (stripping).[15] The crude PAP is then collected by filtration.
- Purification: To remove entrapped chlorinated solvent impurities, which can range from 500 to 2,500 ppm, a purification step is essential.[15] Dissolve the crude PAP in a polar, volatile solvent like ethyl acetate, followed by recrystallization and solvent stripping. This process can reduce chlorinated solvent content to less than 3 ppm.[15]
- Validation: Confirm product identity and purity using analytical techniques such as FTIR (to identify the peroxo group at 880–900 cm^{-1}) and HPLC (to confirm purity >98%).[1]

Mechanism of Action: Radical-Free Oxidation

The defining characteristic of PAP is its ability to act as a potent oxidizing agent without forming free radicals.[1][6] This contrasts sharply with traditional bleaching agents like hydrogen peroxide, which generate highly reactive and indiscriminate species like hydroxyl radicals (•OH).[3][16]

The primary mechanism is an epoxidation reaction.[1][6] PAP acts as an oxygen transfer agent, delivering an oxygen atom directly to electron-rich carbon-carbon double bonds present in chromophore molecules (the parts of molecules responsible for color).[1][3] This process breaks one of the bonds in the double bond, forming a three-membered ring structure called an epoxide.[1] The disruption of the conjugated double bond system alters the molecule's ability to absorb light, resulting in decolorization.[1]

Diagram of Epoxidation Mechanism

Caption: Radical-free epoxidation of a chromophore by PAP.

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This non-radical pathway is significantly gentler on substrates, minimizing the degradation of materials like textile fibers or the organic matrix of tooth enamel.[3][17][18] This targeted action is the scientific basis for its use in low-sensitivity and damage-free applications.

Key Applications and Proven Efficacy

PAP's unique properties make it a superior choice in several applications where effective oxidation is required without the collateral damage associated with free radicals.

Teeth Whitening

PAP is a leading alternative to hydrogen peroxide in over-the-counter and professional teeth whitening products.[2][4][5]

- Efficacy: Clinical and in-vitro studies demonstrate that PAP-based gels (typically 10-15% concentration) can achieve significant shade improvements, often comparable or superior to low-concentration hydrogen peroxide.[3][4] Some studies report shade changes of 6-8 units after a single 10-minute application.[3]

- Safety: The primary advantage is a dramatic reduction in side effects. The radical-free mechanism avoids the enamel demineralization, surface etching, and dentin hypersensitivity commonly associated with peroxide-based whiteners.[6][7][16]

- Formulation: PAP is most effective at a neutral to slightly alkaline pH (7.0–8.5), which is more comfortable for the user and more stable for the formulation compared to the acidic pH required for many peroxide gels.[3][6] Advanced formulations, often designated "PAP+", incorporate nano-hydroxyapatite to aid in enamel remineralization during the whitening process.[4][16][19]

Laundry Detergents and Bleaching

PAP was initially developed as a bleaching agent for laundry detergents, where it excels as a low-temperature bleach activator.[1][2][17]

- Low-Temperature Performance: PAP is highly effective at removing stains from textiles at temperatures as low as 30-40°C.[17][20] This allows for energy savings and is gentler on fabrics compared to high-temperature bleaching.[1]

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- Mechanism: It directly oxidizes stains like those from coffee, tea, and polyphenols without the need for high heat or light activation.[1][20]

- Additional Benefits: Beyond bleaching, PAP also functions as a deodorizer and biocide in industrial and commercial laundry applications.[1] Its biodegradability makes it an environmentally conscious choice.[11][17]

Versatile Chemical Intermediate

The peroxy acid and phthalimide functional groups make PAP a valuable intermediate in organic synthesis.[9]

- Selective Oxidation: Its ability to perform selective epoxidation is highly useful in complex syntheses where preserving other functional groups is crucial.[9]

- Scaffold for New Molecules: The phthalimide structure can be modified or used as a scaffold to build new molecules for pharmaceuticals, agrochemicals, and material science.[9]

Experimental Protocol: In-Vitro Enamel Microhardness Assessment

To validate the non-damaging claims of PAP-based formulations, an assessment of enamel microhardness is a standard and critical experiment. This protocol provides a framework for such a study.

Objective: To compare the effect of a PAP-based whitening gel versus a hydrogen peroxide (HP) gel on the surface microhardness of human enamel.

Methodology:

- Sample Preparation: Collect extracted, caries-free human molars. Section the crowns and embed them in acrylic resin, exposing a flat enamel surface.

- Polishing: Polish the enamel surfaces with a series of decreasing-grit silicon carbide papers, followed by a final polish with a diamond suspension (e.g., 1 µm) to create a smooth, standardized surface.

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- Baseline Microhardness: Using a Knoop or Vickers microhardness tester, take at least five indentations on each enamel sample under a specific load (e.g., 50g for 15 seconds) to establish a baseline microhardness value.
- Treatment Groups:
  - Group A: PAP-based gel (e.g., 12% PAP+)
  - Group B: Hydrogen Peroxide gel (e.g., 6% HP)
  - Group C: Control (deionized water or artificial saliva)
- Treatment Application: Apply the respective gels to the enamel surfaces according to a simulated use protocol (e.g., six 10-minute applications, with rinsing between each).[6]
- Post-Treatment Microhardness: After the final treatment and rinsing, repeat the microhardness measurements on each sample.
- Data Analysis: Calculate the percentage change in microhardness for each sample. Use statistical analysis (e.g., ANOVA) to determine if there are significant differences between the treatment groups.

Expected Outcome: Based on existing research, it is hypothesized that the PAP-treated group will show no significant reduction in enamel microhardness compared to the control group, whereas the hydrogen peroxide group is expected to show a statistically significant decrease.[6][11]

Safety, Handling, and Stability

As a potent oxidizing agent, PAP requires careful handling in a laboratory setting.

Safety and Handling Protocols

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Aspect	Guideline	Rationale
Classification	Oxidizer, Irritant (skin, eyes)	[1][11][21] The peroxy acid group is reactive and can cause irritation or burns upon contact.
PPE	Nitrile gloves, safety goggles with side-shields, lab coat.	[14] To prevent skin and eye contact.
Handling Area	Handle in a well-ventilated fume hood.	[14] To avoid inhalation of any dust or aerosols.
Ignition Sources	Keep away from heat, sparks, and open flames. Use non-sparking tools.	[14] As an oxidizer, it can intensify fire.
Storage	Store in a cool, dry, well-ventilated place in the original, tightly closed container. Protect from sunlight. Store away from incompatible materials.	[14] To prevent decomposition and maintain stability.
Spill Management	Evacuate the area. Collect spillage using non-sparking tools. Neutralize with sodium bicarbonate or ascorbic acid before disposal.	[1][14] To safely manage and dispose of the reactive material.

Stability and Decomposition

PAP is more stable than hydrogen peroxide but can decompose under certain conditions.[8]

- Degradation Pathways: Decomposition can occur via a radical pathway or an intramolecular reaction.[22]
- Decomposition Products: The primary breakdown products are expected to be phthalic acid and caproic acid derivatives.[1]

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- Stabilizers: In formulated products, stabilizers may be added. Studies have shown that aminoalkanesulfonic acids (e.g., taurine) can be effective at preventing degradation.[22]

Conclusion

Phthalimidoperoxycaproic acid (CAS 128275-31-0) represents a significant advancement in oxidation chemistry. Its unique radical-free mechanism provides high efficacy while minimizing the collateral damage often associated with traditional peroxide agents. This makes it an invaluable tool for researchers and developers in fields ranging from dental science to detergent formulation and fine chemical synthesis. Adherence to proper synthesis, handling, and formulation protocols will enable the full realization of its potential as a powerful and selective oxidizing agent.

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